

# N-Naphthalen-2-yl-isobutyramide: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: *N-Naphthalen-2-yl-isobutyramide*

Cat. No.: B1622592

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Disclaimer: No official Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **N-Naphthalen-2-yl-isobutyramide** (CAS No. 71182-40-6) is publicly available. This document has been compiled from available chemical data and safety information for structurally related compounds, particularly its precursor 2-Naphthylamine, a known human carcinogen.<sup>[1][2][3]</sup> The information herein should be used as a precautionary guide for trained research personnel only. All handling of this compound should be conducted with extreme caution in a controlled laboratory setting.

This technical guide provides an in-depth overview of the known properties, extrapolated hazards, and recommended handling procedures for **N-Naphthalen-2-yl-isobutyramide**, designed for researchers, scientists, and professionals in drug development.

## Section 1: Chemical Product and Company Identification

Product Name	N-Naphthalen-2-yl-isobutyramide
Synonyms	Propanamide, 2-methyl-N-2-naphthalenyl-
CAS Number	71182-40-6 <sup>[4][5]</sup>
Molecular Formula	C <sub>14</sub> H <sub>15</sub> NO <sup>[4][5]</sup>
Molecular Weight	213.27 g/mol <sup>[4]</sup>
Chemical Structure	N-(2-naphthyl)isobutyramide

## Section 2: Hazard(s) Identification

Emergency Overview: The toxicological properties of **N-Naphthalen-2-yl-isobutyramide** have not been fully investigated. However, it is a derivative of 2-Naphthylamine, a substance classified as a known human carcinogen by multiple regulatory agencies.<sup>[1][2]</sup> Therefore, this compound must be treated as a potential carcinogen and a substance of high toxicity. It may be harmful if swallowed, inhaled, or absorbed through the skin. It is presumed to cause serious eye irritation and may cause skin and respiratory irritation.

GHS Classification (Presumed, based on 2-Naphthylamine):

- Acute Toxicity, Oral (Category 4)<sup>[6]</sup>
- Carcinogenicity (Category 1A/1B)<sup>[1][2][6]</sup>
- Serious Eye Damage/Eye Irritation (Category 2)
- Skin Corrosion/Irritation (Category 2)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System
- Hazardous to the Aquatic Environment, Chronic (Category 2)<sup>[6]</sup>

Pictograms (Presumed): Health Hazard, Irritant, Environmental Hazard

Signal Word (Presumed): Danger

Hazard Statements (Presumed):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H350: May cause cancer.<sup>[1][6]</sup>

- H411: Toxic to aquatic life with long-lasting effects.[6]

#### Precautionary Statements:

- P201: Obtain special instructions before use.
- P202: Do not handle until all safety precautions have been read and understood.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P308+P313: IF exposed or concerned: Get medical advice/attention.

## Section 3: Composition/Information on Ingredients

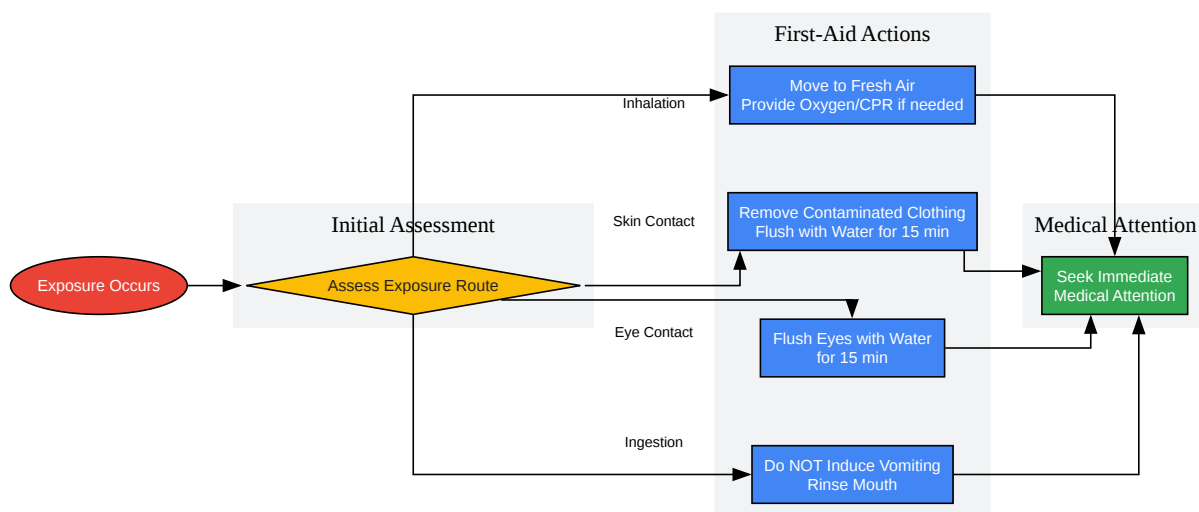
Component	CAS Number	Percentage
N-Naphthalen-2-yl-isobutyramide	71182-40-6	>98% (Typical purity for research chemicals)

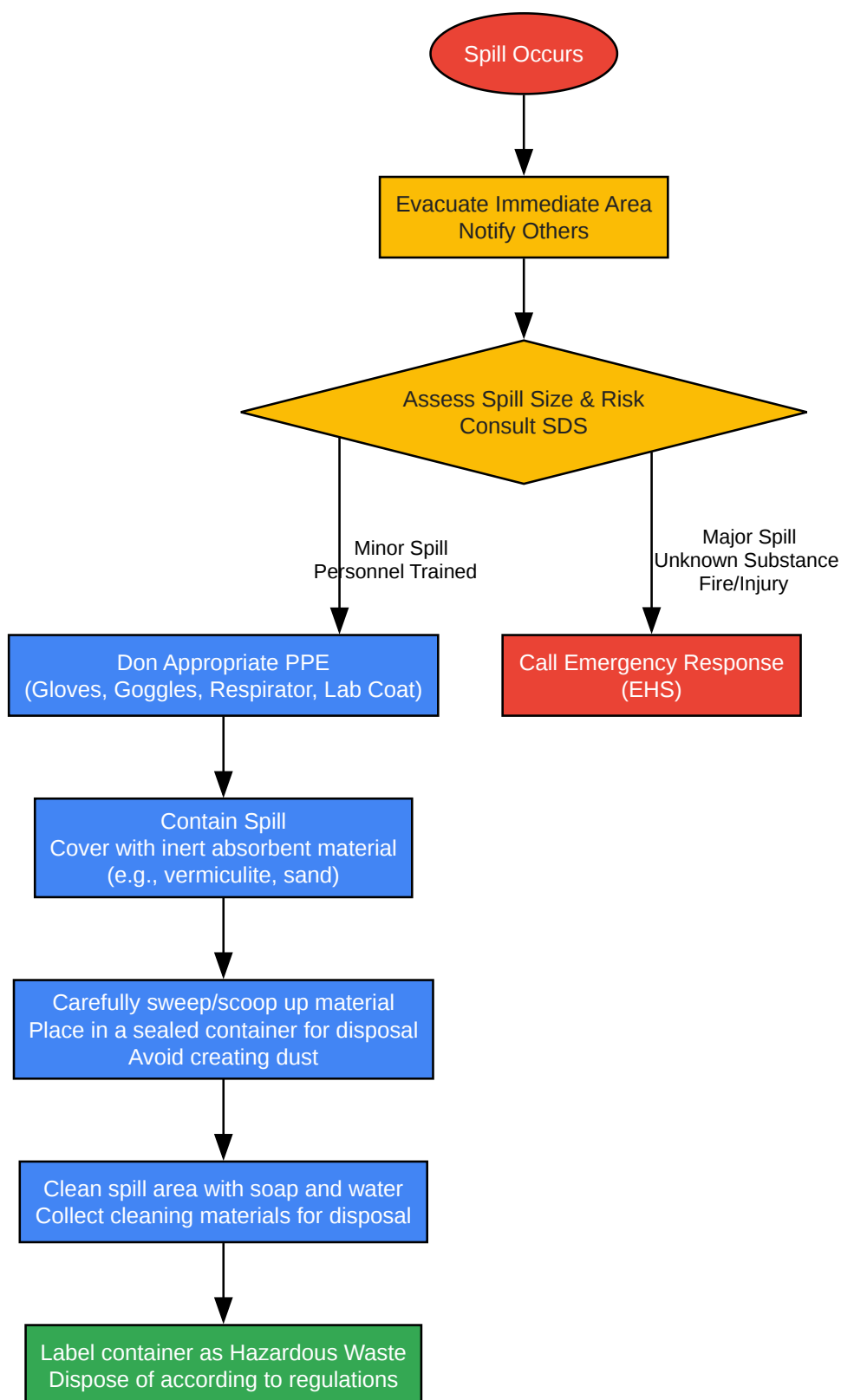
## Section 4: First-Aid Measures

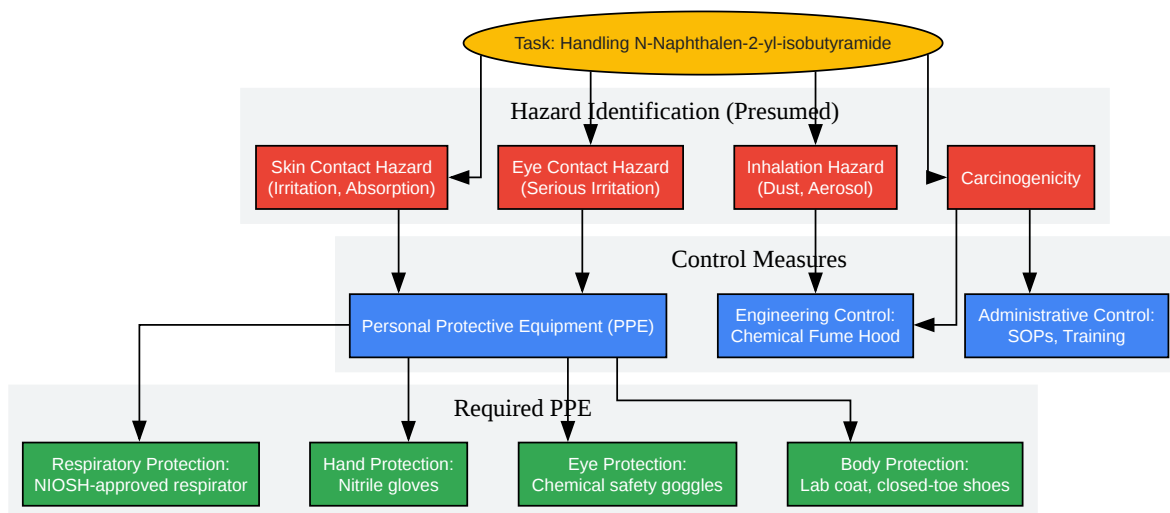
Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a physician immediately.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash affected area with soap and water. Get medical attention immediately.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention immediately.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.

## First-Aid Logical Workflow







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- To cite this document: BenchChem. [N-Naphthalen-2-yl-isobutyramide: A Technical Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1622592#n-naphthalen-2-yl-isobutyramide-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b1622592#n-naphthalen-2-yl-isobutyramide-material-safety-data-sheet-msds)

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